

Essential Safety and Logistics for Handling 2-Phenylindan

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Compound of Interest

Compound Name: 2-Phenylindan

Cat. No.: B8738540

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Phenylindan** is not readily available. The following guidance is based on the known hazards of structurally similar compounds, such as indane, substituted indanes, and polycyclic aromatic hydrocarbons (PAHs). It is imperative to handle **2-Phenylindan** with caution and to assume it may possess similar hazardous properties.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **2-Phenylindan**. The following operational and disposal plans are designed to ensure the safe handling of this compound in a laboratory setting.

Quantitative Data Summary

Due to the absence of a specific SDS for **2-Phenylindan**, the following table summarizes the properties of the parent compound, Indane, and a substituted indane to provide an indication of the expected physical and chemical properties.

Property	Indane	1,1,3-Trimethyl-3-phenylindan
CAS Number	496-11-7	3910-35-8
Molecular Formula	C ₉ H ₁₀	C ₁₈ H ₂₀
Molecular Weight	118.18 g/mol	236.35 g/mol
Appearance	Flammable liquid	Solid
Boiling Point	Not Available	308.00 to 309.00 °C @ 760.00 mm Hg
Melting Point	Not Available	52.00 to 53.00 °C @ 760.00 mm Hg
Flash Point	Not Available	156.50 °C (Closed Cup)
Hazards	Flammable liquid and vapor, May be fatal if swallowed and enters airways, May cause drowsiness or dizziness.[1][2]	May cause an allergic skin reaction, Causes serious eye irritation.[3][4]

Operational Plan: Safe Handling of 2-Phenylindan

This step-by-step guide outlines the procedures for safely handling **2-Phenylindan** in a laboratory environment.

1. Risk Assessment and Preparation:

- Conduct a thorough risk assessment before beginning any work.
- Consult the safety data sheets of structurally similar compounds to understand potential hazards.
- Ensure all necessary personal protective equipment (PPE) is available and in good condition.
- Locate and verify the functionality of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes and airborne particles.[3][4]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or perforation before use.[3][4]
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron should be worn over personal clothing.
 - Full Body Protection: For tasks with a higher risk of exposure, consider a disposable coverall.
- Respiratory Protection: If there is a risk of generating dust or aerosols, or if working outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.[2]

3. Handling Procedures:

- Weighing and Transferring:
 - Conduct all weighing and transferring of **2-Phenylindan** within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tools to handle the solid material. Avoid creating dust.
 - If dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- Reactions and Manipulations:
 - Perform all reactions in appropriate glassware, ensuring it is free from cracks or defects.
 - Use a secondary container to transport the chemical within the laboratory.

- Keep containers of **2-Phenylindan** sealed when not in use.

4. Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3][4]
- In case of eye contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3]
- In case of inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- In case of ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]
- In case of a spill: Evacuate the area. If the spill is small, and you are trained to do so, contain the spill with an inert absorbent material and place it in a sealed container for disposal. For large spills, evacuate and contact the appropriate emergency response team.

Disposal Plan: **2-Phenylindan** and Contaminated Materials

Proper disposal of **2-Phenylindan** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All waste contaminated with **2-Phenylindan** must be treated as hazardous waste.
- Segregate **2-Phenylindan** waste from other waste streams.

2. Waste Collection and Storage:

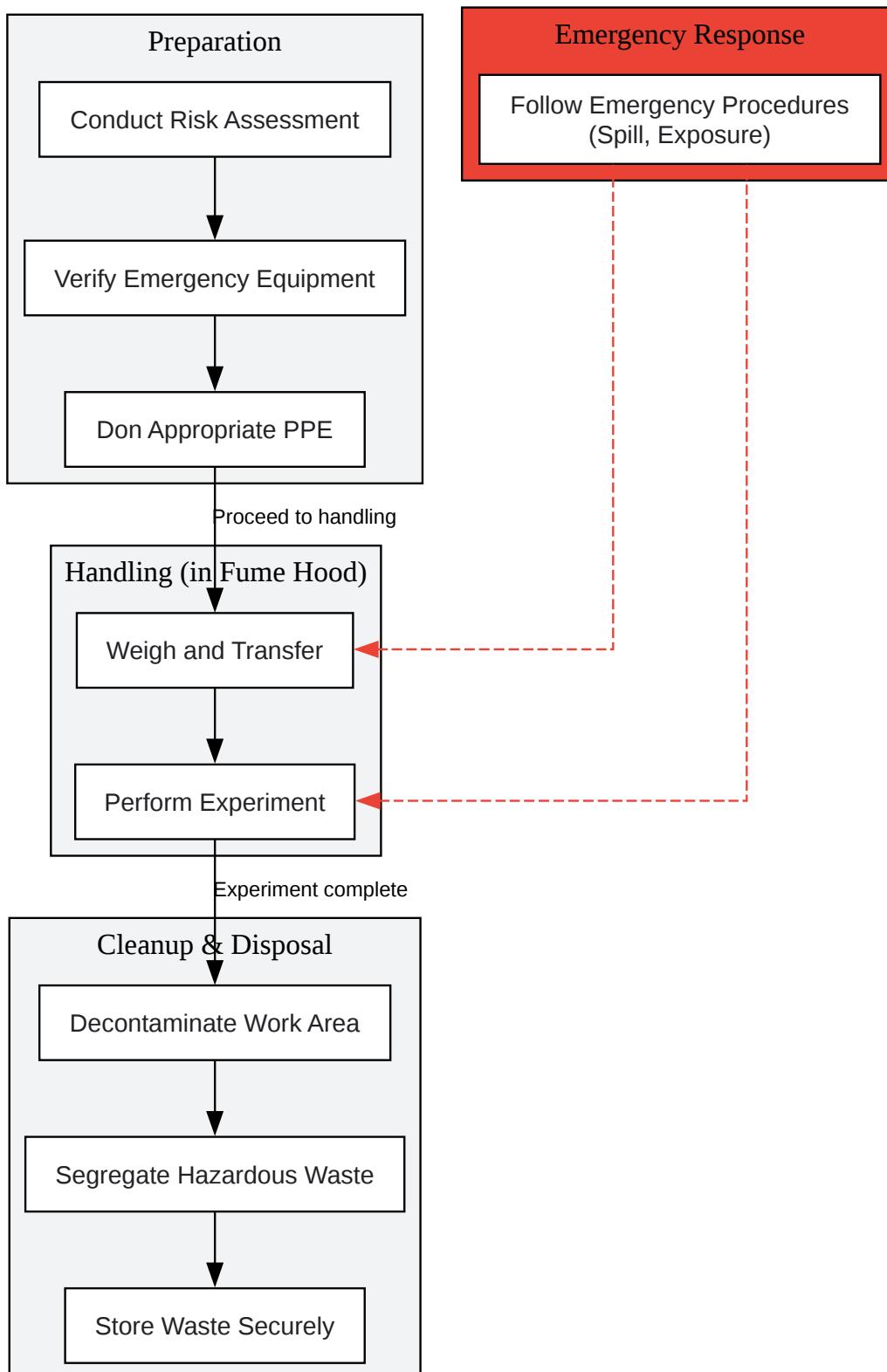
- Solid Waste:

- Collect solid **2-Phenylindan** waste, including contaminated PPE (gloves, disposable lab coats), absorbent materials from spills, and empty containers, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect any solutions containing **2-Phenylindan** in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste unless permitted by your institution's hazardous waste management plan.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**2-Phenylindan**".
- Storage:
 - Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

3. Disposal Procedure:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not dispose of **2-Phenylindan** down the drain or in the regular trash.[\[5\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Safe Handling Workflow for **2-Phenylindan**

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Caption: Workflow for the safe handling of **2-Phenylindan**.

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